

Inter-laboratory comparison of Demeton-S-methyl analytical methods

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Compound of Interest

Compound Name: Demeton-S-methyl

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A Comparative Guide to Analytical Methods for Demeton-S-methyl

This guide provides a detailed comparison of analytical methodologies for the determination of **Demeton-S-methyl** and its primary metabolites, oxydemeton-methyl and **demeton-S-methylsulfone**. The information is intended for researchers, scientists, and professionals in the field of pesticide residue analysis. While direct inter-laboratory comparison studies for **Demeton-S-methyl** are not readily available in public literature, this guide compiles and compares single-laboratory validation data from published methods to offer a benchmark for analytical performance.

Demeton-S-methyl is a highly toxic organophosphorus insecticide and acaricide.^[1] Due to its potential health and environmental impacts, its use in agriculture has been banned worldwide, and strict regulatory limits are in place for its residues in food and environmental samples.^[1] Accurate and reliable analytical methods are crucial for monitoring compliance with these regulations. The primary analytical techniques employed for the detection and quantification of **Demeton-S-methyl** and its metabolites are Liquid Chromatography coupled with Mass Spectrometry (LC-MS) or tandem Mass Spectrometry (LC-MS/MS).^{[2][3][4][5][6]}

Data Presentation: Performance Characteristics of Analytical Methods

The following table summarizes the performance of a validated LC-MS method for the simultaneous determination of **Demeton-S-methyl**, oxydemeton-methyl, and **demeton-S-methylsulfone** in various agricultural products.

Analyte	Matrix	Fortification Level (µg/g)	Average Recovery (%)	Relative Standard Deviation (RSD, %)	Limit of Quantification (LOQ) (mg/kg)	Reference
Demeton-S-methyl	Various Agricultural Products	0.05	73.8 - 102.5	≤ 5.7	0.01	[2][3][4][6]
Oxydemeton-methyl	Various Agricultural Products	0.05	73.8 - 102.5	≤ 5.7	Not Specified	[2][4][6]
Demeton-S-methylsulfone	Various Agricultural Products	0.05	73.8 - 102.5	≤ 5.7	Not Specified	[2][4][6]

Experimental Protocols

The most commonly cited method for the analysis of **Demeton-S-methyl** and its metabolites involves extraction with an organic solvent, followed by cleanup and analysis by LC-MS or LC-MS/MS.

1. Sample Preparation and Extraction

- Homogenization: Samples of agricultural products are homogenized. For certain matrices, antioxidants such as L-ascorbic acid and butylhydroxytoluene are added to prevent degradation of the analytes.[2][4][5][6]
- Extraction: The homogenized sample is typically extracted with acetone.[2][3][4][5][6]

- Re-extraction and Partitioning: An aliquot of the crude extract is re-extracted with ethyl acetate, often using a solid-phase extraction column.[2][4][5][6] For lipid-rich samples like cereals, a hexane/acetonitrile partitioning step is employed to remove fats.[2][4][5][6]

2. Cleanup

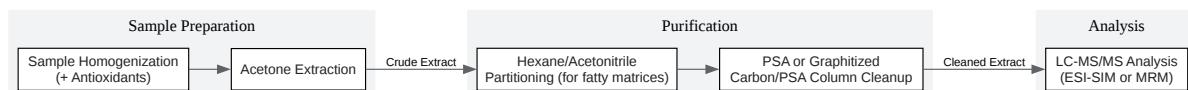
- The extract is further purified using a cleanup column. Common choices include a PSA (Primary Secondary Amine) column or a tandem graphitized carbon/PSA column.[2][4][5][6]

3. LC-MS/MS Analysis

- Instrumentation: A Liquid Chromatograph coupled with a tandem Mass Spectrometer (LC-MS/MS) is used for analysis.[3]
- Detection: The analysis is performed in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity. Specific precursor and product ions are monitored for each analyte. For example:
 - Oxydemeton-methyl: Precursor ion 247, product ions 169, 109.[3]
- Quantification: The concentration of each analyte is calculated from a calibration curve generated using high-purity reference standards.[1][3]

Mandatory Visualization

The following diagrams illustrate the experimental workflow for the analysis of **Demeton-S-methyl** and the logical relationships in analytical method validation.



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Caption: Experimental workflow for **Demeton-S-methyl** analysis.

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Caption: Key parameters for analytical method validation.

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